

IUPAC name for Dimethyl 5-aminoisophthalate

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Compound of Interest

Compound Name: *Dimethyl 5-aminoisophthalate*

Cat. No.: *B182512*

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An In-depth Technical Guide to **Dimethyl 5-aminoisophthalate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl 5-aminoisophthalate is an aromatic organic compound that serves as a crucial intermediate in the synthesis of a variety of chemicals.^{[1][2]} Due to its bifunctional nature, containing both amine and diester groups, it is a versatile building block in the agrochemical, pharmaceutical, and dyestuff industries.^{[2][3]} Its formal IUPAC name is dimethyl 5-aminobenzene-1,3-dicarboxylate.^{[2][4][5]} This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and known applications, tailored for professionals in research and development.

Chemical and Physical Properties

The fundamental properties of **Dimethyl 5-aminoisophthalate** are summarized below. This data is essential for its handling, characterization, and use in synthetic chemistry.

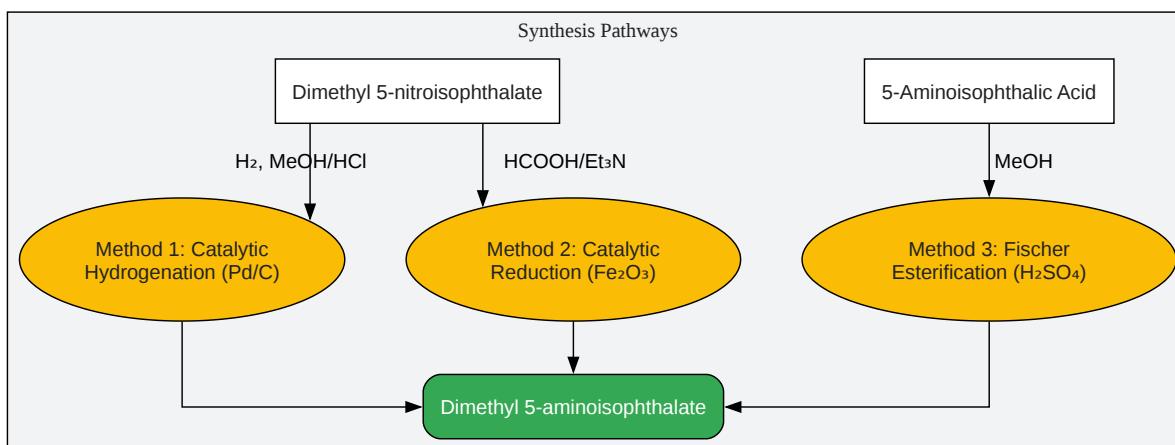
Property	Value	Reference(s)
IUPAC Name	dimethyl 5-aminobenzene-1,3-dicarboxylate	[1] [2] [4]
Synonyms	3,5-Dicarbomethoxyaniline, 5-Aminoisophthalic acid dimethyl ester	[4] [5]
CAS Number	99-27-4	[1] [2] [4]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1] [2] [4]
Molecular Weight	209.20 g/mol	[4]
Appearance	White to off-white crystalline solid/powder	[1] [6]
Melting Point	178-181 °C	[3] [6]
Boiling Point	178-180 °C	[3]
Density (Predicted)	1.248 ± 0.06 g/cm ³	[3]
pKa (Predicted)	2.31 ± 0.10	[3]
Solubility	Soluble in chloroform, ethyl acetate, dichloromethane; Insoluble in water, methanol	[3] [7]
InChI Key	DEKPYXUDJRABNK-UHFFFAOYSA-N	[1] [4]
SMILES	COC(=O)C1=CC(=CC(=C1)N)C(=O)OC	[1] [2]

Synthesis and Experimental Protocols

Dimethyl 5-aminoisophthalate is typically synthesized via the reduction of its nitro-substituted precursor, Dimethyl 5-nitroisophthalate, or by the direct esterification of 5-aminoisophthalic acid. Several detailed methods have been reported.

Logical Workflow for Synthesis

The general approach to synthesizing **Dimethyl 5-aminoisophthalate** involves either the reduction of a nitro group or the esterification of a carboxylic acid, as illustrated in the diagram below.



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General synthesis strategies for **Dimethyl 5-aminoisophthalate**.

Protocol 1: Catalytic Hydrogenation of Dimethyl 5-nitroisophthalate

This method involves the reduction of the nitro group of Dimethyl 5-nitroisophthalate using palladium on carbon (Pd/C) as a catalyst.[3]

Materials:

- Dimethyl 5-nitroisophthalate (1 equivalent, e.g., 95.7g, 0.4 mol)

- 5% Palladium on Carbon (Pd/C) (e.g., 8g)
- Methanol (MeOH) (e.g., 0.8 L)
- 2M Hydrochloric Acid (HCl) (e.g., 0.3 L)
- 2M Sodium Hydroxide (NaOH)
- Deionized Water

Procedure:

- Charge a 2L hydrogenation vessel equipped with a mechanical stirrer and thermometer with Dimethyl 5-nitroisophthalate, 5% Pd/C, methanol, and 2M HCl.
- Purge the resulting suspension with nitrogen gas.
- Conduct the hydrogenation reaction at a temperature of 45 to 55 °C under mechanical stirring.
- Upon reaction completion, filter the suspension to remove the insoluble residue (catalyst).
- Adjust the pH of the filtrate to 10 using 2M NaOH.
- The crystallized solid product is recovered by filtration.
- Wash the product with deionized water and dry under vacuum over P₂O₅ to yield **Dimethyl 5-aminoisophthalate** (yield: ~92%).[\[3\]](#)

Protocol 2: Iron-Catalyzed Reduction of a Nitro Compound

This protocol uses an iron oxide-based catalyst for the reduction.[\[3\]](#)

Materials:

- Nitro precursor (e.g., Dimethyl 5-nitroisophthalate) (1 equivalent, 0.5 mmol)

- $\text{Fe}_2\text{O}_3/\text{NGr@C}$ -catalyst (50 mg, 5 mol% Fe)
- Dry Tetrahydrofuran (THF) (5 mL)
- Formic acid/Triethylamine (HCOOH/Et₃N) mixture (5:2 ratio, 3.5 equivalents HCOOH)
- Ethyl Acetate
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Silica for column chromatography
- n-hexane

Procedure:

- Add the $\text{Fe}_2\text{O}_3/\text{NGr@C}$ -catalyst and dry THF to an oven-dried pressure tube.
- Sequentially add the nitro compound and the HCOOH/Et₃N mixture.
- Flush the pressure tube with argon gas, seal it, and heat the reaction to 120 °C for 20-24 hours.
- After completion, cool the mixture to room temperature and dilute it with ethyl acetate.
- Filter out the catalyst and wash it with ethyl acetate.
- Concentrate the filtrate containing the product.
- Purify the crude product by column chromatography on silica gel, using an n-hexane-ethyl acetate mixture as the eluent.
- Combine the fractions containing the product and dry them over anhydrous Na₂SO₄.
- Remove the solvent under vacuum to obtain the final product, **Dimethyl 5-aminoisophthalate**.^[3]

Protocol 3: Fischer Esterification of 5-Aminoisophthalic Acid

This method involves the direct esterification of 5-aminoisophthalic acid using methanol and an acid catalyst.^[3]

Materials:

- 5-Aminoisophthalic acid (1 equivalent, e.g., 1.0 g, 5.52 mmol)
- Methanol (10 mL)
- Concentrated Sulfuric Acid (H_2SO_4) (catalytic amount)
- Ethyl Acetate (EtOAc)
- Sodium Bicarbonate solution
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Dissolve 5-aminoisophthalic acid in methanol.
- Add a catalytic amount of concentrated H_2SO_4 to the solution.
- Reflux the mixture at 90 °C overnight.
- After cooling, remove the solvent (methanol).
- Dissolve the residue in ethyl acetate (15 mL).
- Wash the organic solution sequentially with sodium bicarbonate solution (2 x 15 mL) and brine (2 x 15 mL).
- Dry the organic layer over anhydrous Na_2SO_4 .

- Remove the solvent under vacuum to afford **Dimethyl 5-aminoisophthalate**.^[3]

Applications in Research and Drug Development

Dimethyl 5-aminoisophthalate is primarily valued as a synthetic intermediate.^[6] Its applications span several areas:

- Pharmaceuticals: It serves as a raw material for various drug intermediates.^[3] The presence of an aniline moiety and two ester groups allows for diverse subsequent chemical transformations to build complex bioactive molecules.
- Dyestuffs: The aromatic amine structure makes it a suitable precursor for the synthesis of azo dyes and other colorants.^[2]
- Material Science: It is used in the production of specialty polymers and resins.^[6] For example, it has been used to create luminescent coordination polymers.^{[2][7]}
- Chemosensors: Recent research has demonstrated its use as a foundational scaffold for developing fluorescent chemosensors. A derivative of **Dimethyl 5-aminoisophthalate** has been synthesized to create a highly selective sensor for the detection of Cu^{2+} ions.^[8]

Biological Activity and Signaling Pathways

Based on available scientific literature, **Dimethyl 5-aminoisophthalate** is not known to be a biologically active molecule that directly interacts with or modulates specific cellular signaling pathways. Its primary role in the life sciences is as a precursor or building block in the chemical synthesis of more complex, potentially bioactive compounds.^{[3][8]} Searches for direct biological activity or pathway modulation did not yield specific results for this compound. Therefore, its utility in drug development is as a starting material rather than an active pharmaceutical ingredient.

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